

A Comprehensive Technical Guide to 4-Sulfophthalic Acid: Synonyms, Properties, and Experimental Protocols

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Compound of Interest

Compound Name: 4-Sulfophthalic acid

Cat. No.: B1293581

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **4-Sulfophthalic acid**, a versatile aromatic sulfonic acid. The following sections detail its nomenclature, physicochemical properties, and key experimental methodologies, designed to support research and development activities in the chemical and pharmaceutical sciences.

Synonyms and Alternative Names

4-Sulfophthalic acid is known by a variety of names in scientific literature and chemical databases. A comprehensive list of these synonyms and identifiers is provided below to facilitate accurate identification and literature searches.

Table 1: Synonyms and Identifiers for **4-Sulfophthalic Acid**

Type	Identifier
IUPAC Name	4-Sulfophthalic acid
Systematic Name	4-Sulfo-1,2-benzenedicarboxylic acid
CAS Number	89-08-7[1]
Molecular Formula	C ₈ H ₆ O ₇ S[1]
Alternative Names	4-Sulphophthalic acid[1]
Phthalic acid, 4-sulfo-[1]	
4-Sulfonatobenzene-1,2-Dicarboxylate[1]	
Registry Numbers	HSDB 5264[1]
NSC 100615[1]	
NSC 163994[1]	
EINECS 201-881-6	
InChI	InChI=1S/C8H6O7S/c9-7(10)5-2-1-4(16(13,14)15)3-6(5)8(11)12/h1-3H,(H,9,10)(H,11,12)(H,13,14,15)[1]
InChI Key	WNKQDGLSQUASME-UHFFFAOYSA-N[1]
SMILES	C(O)(=O)C1=C(C(O)=O)C=CC(S(=O)(=O)O)=C1[1]

Physicochemical Properties

4-Sulfophthalic acid is typically a white to off-white crystalline solid. It is an aromatic sulfonic acid derived from phthalic acid, with a sulfonic acid group at the para position relative to the two carboxylic acid groups.[1] This substitution pattern is crucial to its chemical reactivity and solubility.[2] The presence of the hydrophilic sulfonic acid and carboxylic acid groups renders the molecule highly soluble in water and polar organic solvents, while it has limited solubility in non-polar solvents.[2]

Table 2: Physicochemical Data for **4-Sulfophthalic Acid**

Property	Value	Source
Molecular Weight	246.19 g/mol	
Appearance	White to off-white crystalline solid	[1]
Density	1.292 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.447	
Solubility	Highly soluble in water; moderately soluble in polar organic solvents; poorly soluble in non-polar solvents.	[2]

Experimental Protocols

Synthesis of 4-Sulfophthalic Acid via Sulfonation of Phthalic Anhydride

A common and direct method for the laboratory-scale synthesis of **4-sulfophthalic acid** involves the electrophilic sulfonation of phthalic anhydride.[3]

Methodology:

- **Reaction Setup:** In a round-bottomed flask equipped with a magnetic stirrer and a reflux condenser, place phthalic anhydride.
- **Sulfonating Agent:** Slowly add fuming sulfuric acid (oleum) to the phthalic anhydride with constant stirring. The reaction is typically carried out with an excess of the sulfonating agent to drive the reaction to completion.[3] A patent from 1930 describes heating 25 parts of phthalic anhydride with 5 parts of 20% fuming sulfuric acid in the presence of 0.2 parts of mercuric sulfate.[4]
- **Reaction Conditions:** Heat the reaction mixture. The temperature is a critical parameter, with temperatures in the range of 110-150 °C often cited.[4] The reaction time can vary from 6 to 10 hours.[4]

- **Work-up:** After cooling, the reaction mixture is carefully poured into cold water.
- **Isolation:** The product, **4-sulfophthalic acid**, can be isolated by salting out, for example, by adding a saturated sodium chloride solution, which precipitates the sodium salt of the acid.[\[4\]](#)
- **Purification:** The crude product can be further purified by recrystallization.

Note: This procedure should be performed in a well-ventilated fume hood with appropriate personal protective equipment due to the corrosive and hazardous nature of fuming sulfuric acid.

Analysis by High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC (RP-HPLC) is a suitable method for the analysis of **4-sulfophthalic acid**, allowing for the monitoring of reaction progress and assessment of purity.[\[5\]](#)

Methodology:

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A C18 reversed-phase column is commonly used. For example, a Newcrom R1 column has been reported for this separation.[\[5\]](#)
- **Mobile Phase:** A mixture of acetonitrile (MeCN) and water, with an acidic modifier such as phosphoric acid, is an effective mobile phase.[\[5\]](#) For applications requiring mass spectrometry (MS) compatibility, phosphoric acid should be replaced with a volatile acid like formic acid.[\[5\]](#)
- **Detection:** UV detection is suitable for this aromatic compound.
- **Sample Preparation:** Samples are typically dissolved in the mobile phase or a compatible solvent. For analysis of sulfonation reactions of phthalic anhydride, a hydrolysis or alcoholysis step may be necessary to convert the anhydride to the acid for accurate quantification.

Spectroscopic Data

Infrared (IR) Spectroscopy

The IR spectrum of **4-sulfophthalic acid** will exhibit characteristic absorption bands for the functional groups present. These include:

- Broad O-H stretching vibrations from the carboxylic acid and sulfonic acid groups.
- C=O stretching from the carboxylic acid groups.
- S=O stretching from the sulfonic acid group.
- Aromatic C-H and C=C stretching vibrations.

Mass Spectrometry (MS)

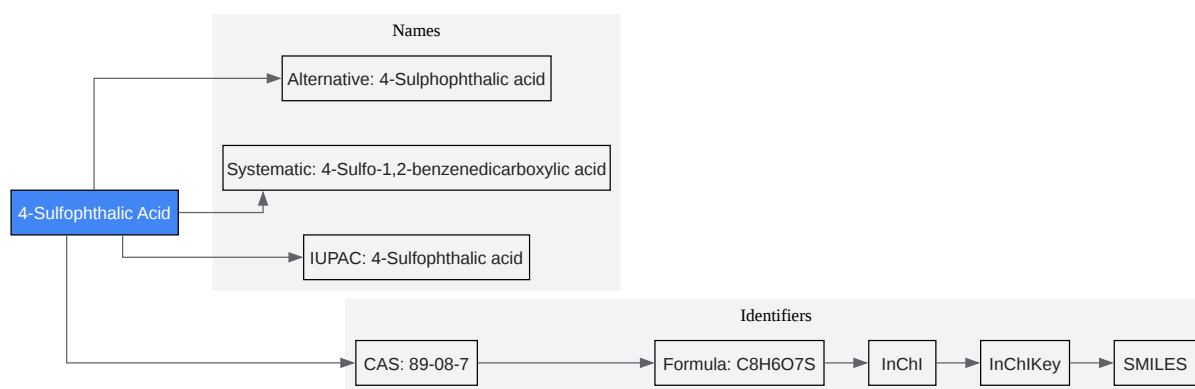
Mass spectrometry can be used to confirm the molecular weight of **4-sulfophthalic acid**. The exact mass is a key identifier.

Note: While IR and MS data are valuable for structural confirmation, detailed, publicly available, and unambiguously assigned ^1H and ^{13}C NMR spectra for **4-sulfophthalic acid** were not identified in the conducted literature search.

Diagrams

Chemical Identifier Relationships

The following diagram illustrates the relationships between the various identifiers for **4-Sulfophthalic acid**.

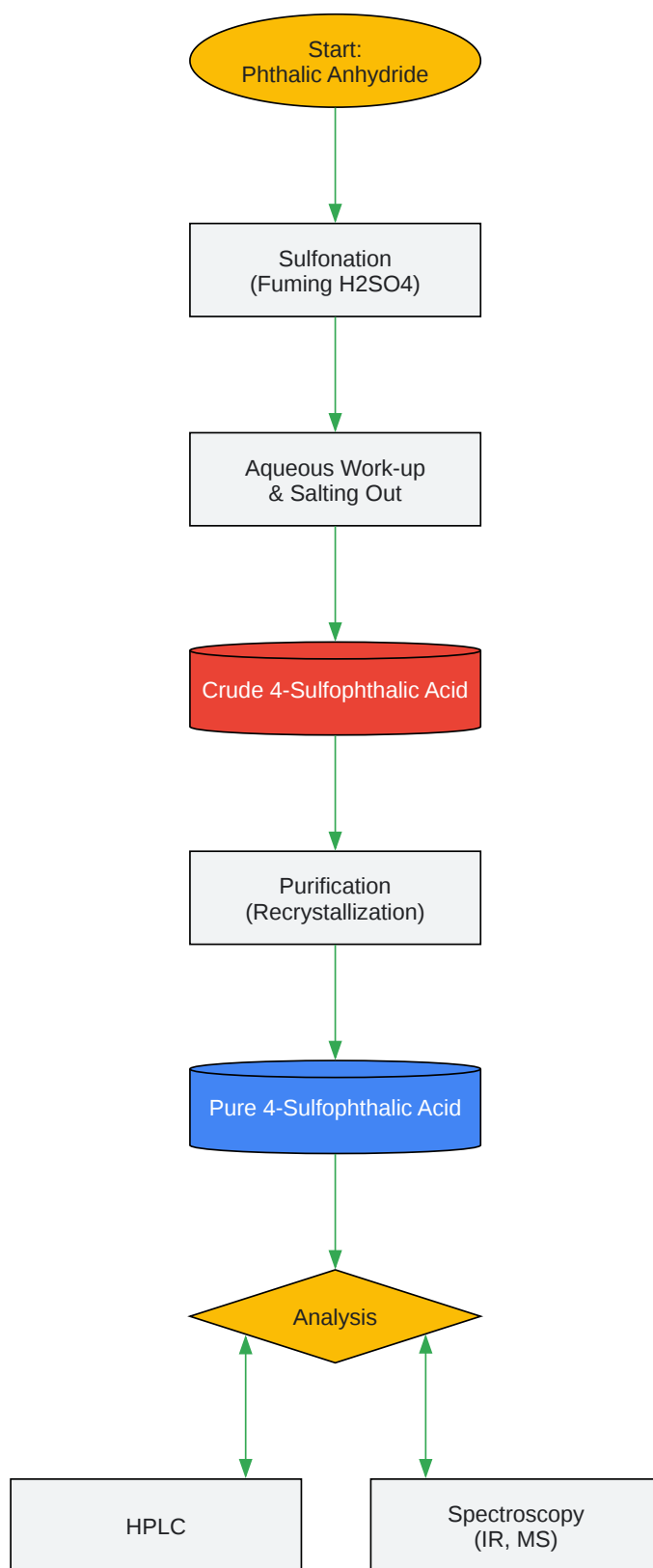


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Caption: Relationship between common names and chemical identifiers for **4-Sulfophthalic acid**.

Experimental Workflow: Synthesis and Analysis

The diagram below outlines a typical experimental workflow for the synthesis and subsequent analysis of **4-Sulfophthalic acid**.



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Caption: A typical workflow for the synthesis and analysis of **4-Sulfophthalic acid**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Sulfophthalic Acid: Synonyms, Properties, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293581#synonyms-and-alternative-names-for-4-sulfophthalic-acid]

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